

3-Feruloylquinic Acid: A Multifaceted Molecule in Plant Defense

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Compound of Interest

Compound Name: 3-Feruloylquinic acid

Cat. No.: B104435

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

3-Feruloylquinic acid (3-FQA), a prominent member of the hydroxycinnamic acid family, stands as a critical secondary metabolite in the sophisticated defense arsenal of plants. Formed through the phenylpropanoid pathway, this compound is an ester of ferulic acid and quinic acid.^[1] Its production is often significantly upregulated in response to biotic stresses, including pathogen infection and herbivory. 3-FQA exhibits a spectrum of protective bioactivities, functioning as an antimicrobial agent against pathogenic fungi and bacteria, a feeding deterrent to insects, and a potent antioxidant that mitigates cellular damage from oxidative stress during an immune response. This guide provides a comprehensive overview of the biosynthesis of 3-FQA, its signaling pathways, its quantified roles in plant defense, and detailed experimental protocols for its study, serving as a vital resource for researchers in plant science and drug discovery.

Chemical and Physical Properties

3-O-feruloyl-D-quinic acid is a derivative of D-quinic acid, characterized by the esterification of the hydroxyl group at position 3 with trans-ferulic acid.^[1] It is a key plant metabolite found in various species.^[1]

Property	Data
IUPAC Name	(1S,3R,4R,5R)-1,3,4-trihydroxy-5-[(E)-3-(4-hydroxy-3-methoxyphenyl)prop-2-enoyl]oxycyclohexane-1-carboxylic acid[1]
Molecular Formula	C ₁₇ H ₂₀ O ₉ [1]
Molecular Weight	368.3 g/mol
CAS Number	62929-69-5
Physical Description	Solid
Melting Point	196 - 197 °C

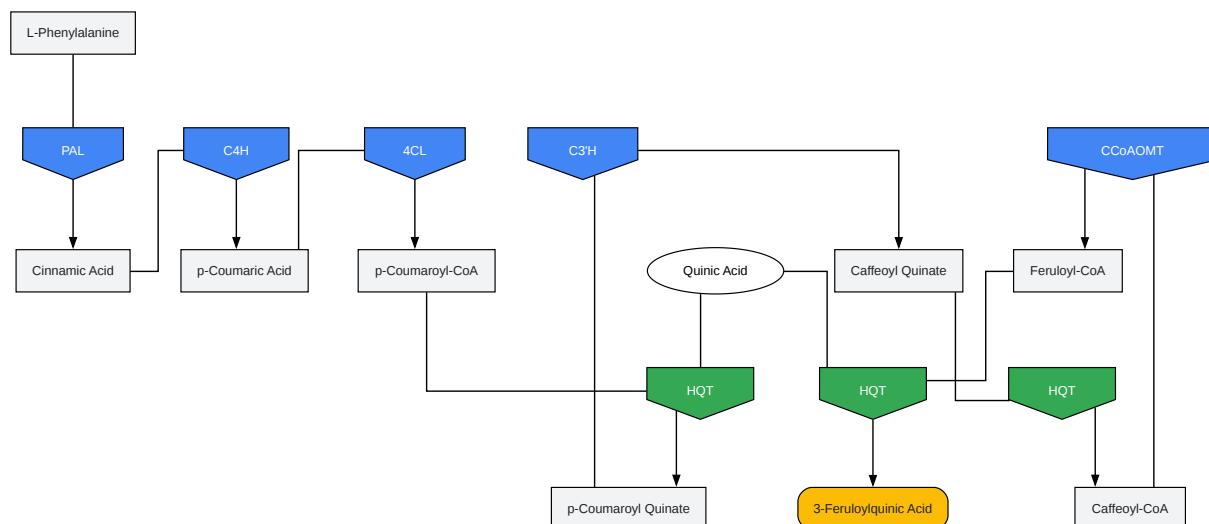
Biosynthesis of 3-Feruloylquinic Acid

The synthesis of 3-FQA is an integral part of the broader phenylpropanoid pathway, a fundamental metabolic route for the production of a vast array of phenolic compounds in plants. The pathway begins with the amino acid L-phenylalanine.

The key steps involved are:

- Deamination: Phenylalanine ammonia-lyase (PAL) catalyzes the conversion of L-phenylalanine to cinnamic acid.
- Hydroxylation: Cinnamate 4-hydroxylase (C4H) hydroxylates cinnamic acid to produce p-coumaric acid.
- Ligation: 4-coumarate:CoA ligase (4CL) activates p-coumaric acid by attaching it to Coenzyme A, forming p-coumaroyl-CoA.
- Esterification: Hydroxycinnamoyl-CoA:quinate hydroxycinnamoyl transferase (HQT) transfers the p-coumaroyl group to quinic acid, forming p-coumaroyl quinate.
- Hydroxylation: p-coumaroyl 3'-hydroxylase (C3'H) then hydroxylates the p-coumaroyl quinate to produce caffeoyl quinate.

- Methylation: Caffeoyl-CoA O-methyltransferase (CCoAOMT) is involved in the subsequent methylation step that leads to the formation of feruloyl-CoA, which is then transferred to quinic acid by HQT to yield **3-feruloylquinic acid**.



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Caption: Biosynthesis pathway of **3-Feruloylquinic acid**.

Role of 3-Feruloylquinic Acid in Plant Defense

Phenolic compounds are integral to plant defense, acting as pre-formed barriers or being rapidly synthesized upon stress. 3-FQA contributes to this defense system through several

mechanisms.

Antimicrobial Activity

Hydroxycinnamic acids and their derivatives can exert antimicrobial effects through various mechanisms, including the disruption of microbial cell membranes, inhibition of enzymes, and deprivation of essential metal ions. While specific data for pure 3-FQA against a wide range of plant pathogens is an area requiring further research, studies on plant extracts rich in feruloylquinic acid derivatives show significant inhibitory effects against pathogenic bacteria and fungi. For instance, ferulic acid esters have demonstrated notable antibacterial activity against the plant pathogen *Ralstonia solanacearum*. Similarly, extracts containing various phenolic acids have shown fungicidal action against multiple species of *Fusarium*.

Compound/Extract	Target Organism	Activity Metric (MIC)	Reference
Ferulic Acid Ester (Chlorobutyl ferulate)	<i>Ralstonia solanacearum</i>	0.64 mg/mL	
Phenolic Acid Extracts	<i>Fusarium culmorum</i>	0.20% (2 mg/mL)	
Gallic Acid (Related Phenolic)	Methicillin-resistant <i>S. aureus</i> (MRSA)	32 µg/mL	

Insect Antifeedant Activity

Many phenolic compounds deter insect feeding, reducing herbivory pressure. They can make plant tissues unpalatable or interfere with the insect's digestive processes. Plant extracts containing a mixture of phenolics, including chlorogenic and feruloylquinic acids, have shown antifeedant properties against generalist herbivores like *Spodoptera* species. The antifeedant effect is often dose-dependent, with higher concentrations leading to greater feeding deterrence.

Plant Extract (Active Components)	Target Organism	Activity Metric (%)	
		Antifeedant Activity)	Reference
Strychnos nuxvomica (Ethyl acetate extract)	Spodoptera litura	88.98%	
Vitex negundo (Hexane extract)	Spodoptera litura	86.41%	
Neem Seed Kernel Extract (Azadirachtin)	Spodoptera frugiperda	High	

Antioxidant Activity

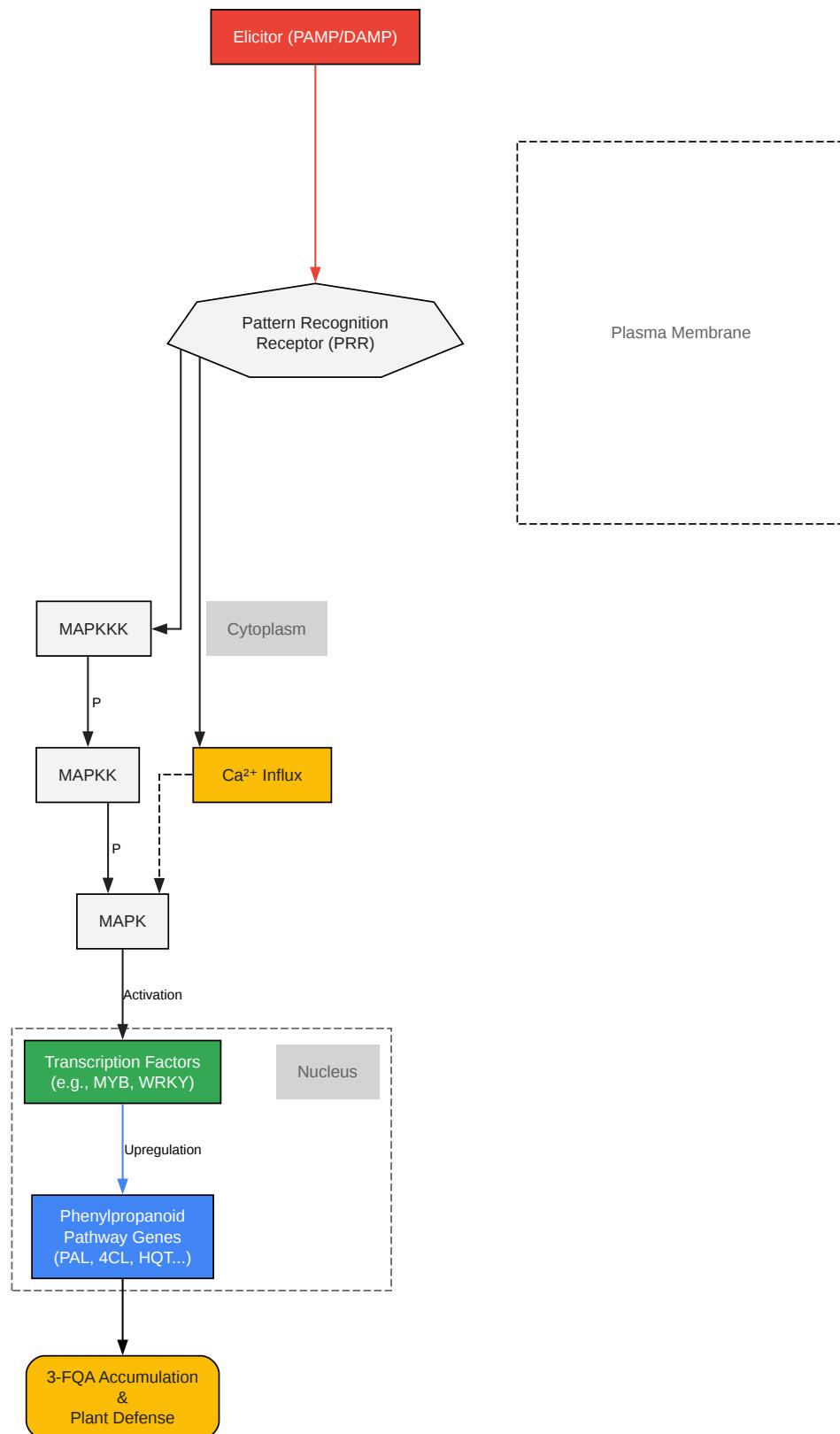
Pathogen infection often triggers a rapid generation of reactive oxygen species (ROS) in the plant, a phenomenon known as the "oxidative burst." While ROS are crucial for signaling and direct antimicrobial action, excessive accumulation can cause oxidative damage to host cells. 3-FQA, as a phenolic compound, is an effective radical scavenger, helping to neutralize ROS and protect the plant's cellular machinery.

Assay	Activity Metric (IC_{50})	Reference
ABTS Radical Scavenging	0.017 mg/mL	
DPPH Radical Scavenging	0.06 mg/mL	
Hydroxy Radical Scavenging	0.49 mg/mL	

Induction and Signaling Pathways

The accumulation of 3-FQA is not static; it is a dynamic process regulated by complex signaling networks initiated by the plant's perception of danger signals. These signals, known as elicitors, can be pathogen-associated molecular patterns (PAMPs), such as fungal chitin or bacterial flagellin, or damage-associated molecular patterns (DAMPs) released from wounded plant cells.

The recognition of these elicitors by pattern recognition receptors (PRRs) on the plant cell surface triggers a cascade of downstream events. This typically involves an influx of Ca^{2+} ions and the activation of a mitogen-activated protein kinase (MAPK) cascade. These activated kinases phosphorylate and activate specific transcription factors (e.g., MYB, WRKY), which then bind to the promoter regions of defense-related genes, including the enzymes of the phenylpropanoid pathway (PAL, C4H, 4CL, etc.). This transcriptional reprogramming leads to the rapid biosynthesis and accumulation of defensive compounds like 3-FQA at the site of infection or stress.



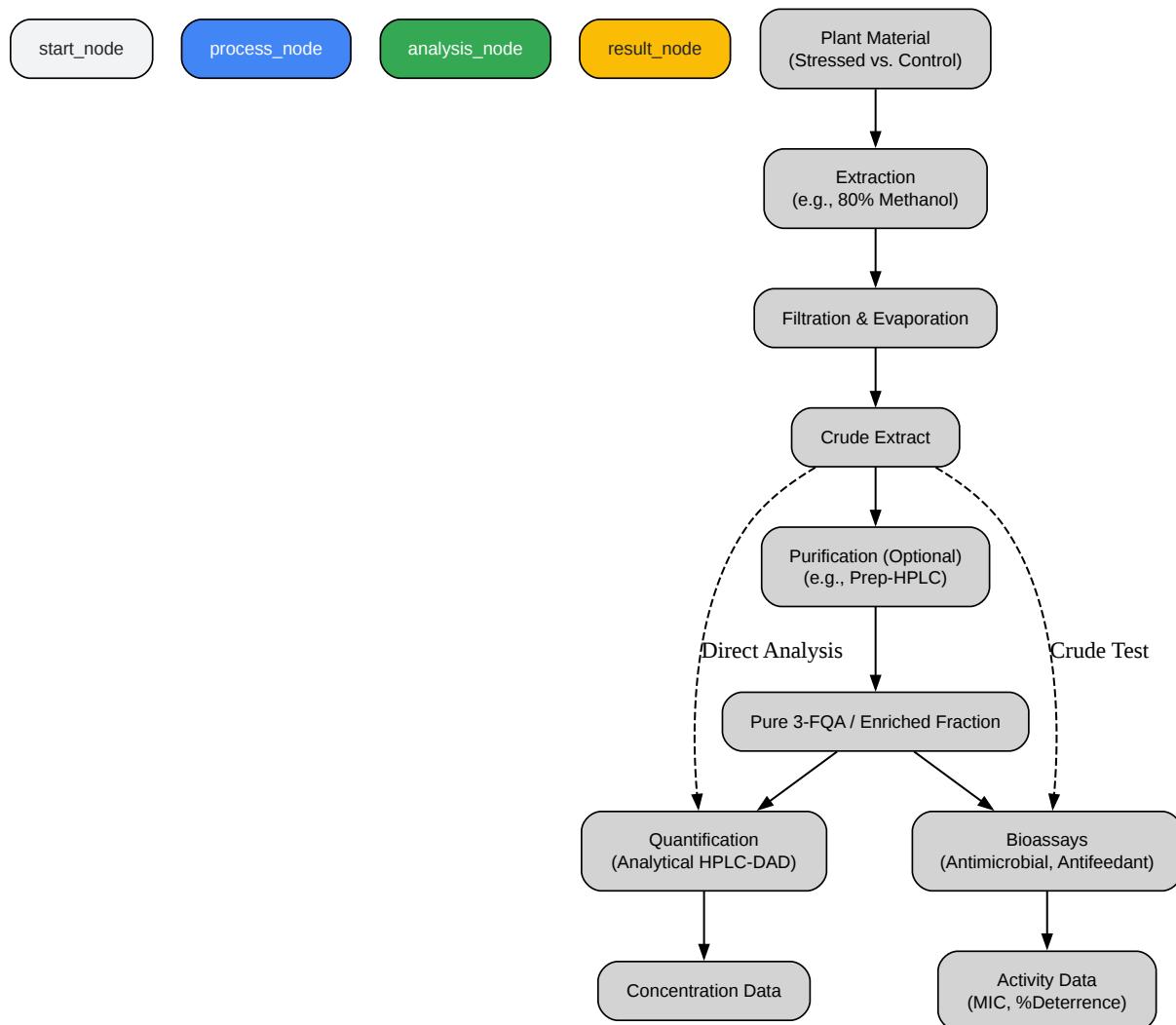
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Caption: Elicitor-induced signaling for 3-FQA biosynthesis.

Experimental Protocols & Workflows

General Experimental Workflow

The investigation of 3-FQA's bioactivity follows a structured workflow, from extraction to final bioassay, to ensure reproducible and reliable results.

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References

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